

Application Note: Covalent Modification of Peptides with 6-fluoro-hexanesulfonyl fluoride

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Compound of Interest

Compound Name: Hexanesulfonyl fluoride, 6-fluoro-

CAS No.: 372-70-3

Cat. No.: B13422481

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Abstract

This document provides a comprehensive guide for researchers, chemists, and drug development professionals on the incorporation of 6-fluoro-hexanesulfonyl fluoride (F-HSF) into peptides. Sulfonyl fluorides have emerged as a robust class of electrophilic "warheads" for the targeted covalent modification of biomolecules, valued for their unique balance of stability and reactivity.^{[1][2]} This guide moves beyond a simple recitation of steps, delving into the mechanistic principles of Sulfur(VI) Fluoride Exchange (SuFEx) chemistry, providing detailed, field-tested protocols for conjugation and purification, and outlining rigorous analytical methods for the characterization of the final product. We explore the causality behind experimental choices, enabling users to not only execute the protocol but also to adapt it to their specific peptide of interest. Applications in developing covalent inhibitors, creating probes for chemical biology, and introducing ¹⁹F NMR labels are also discussed.

The Chemistry of Sulfonyl Fluoride Bioconjugation

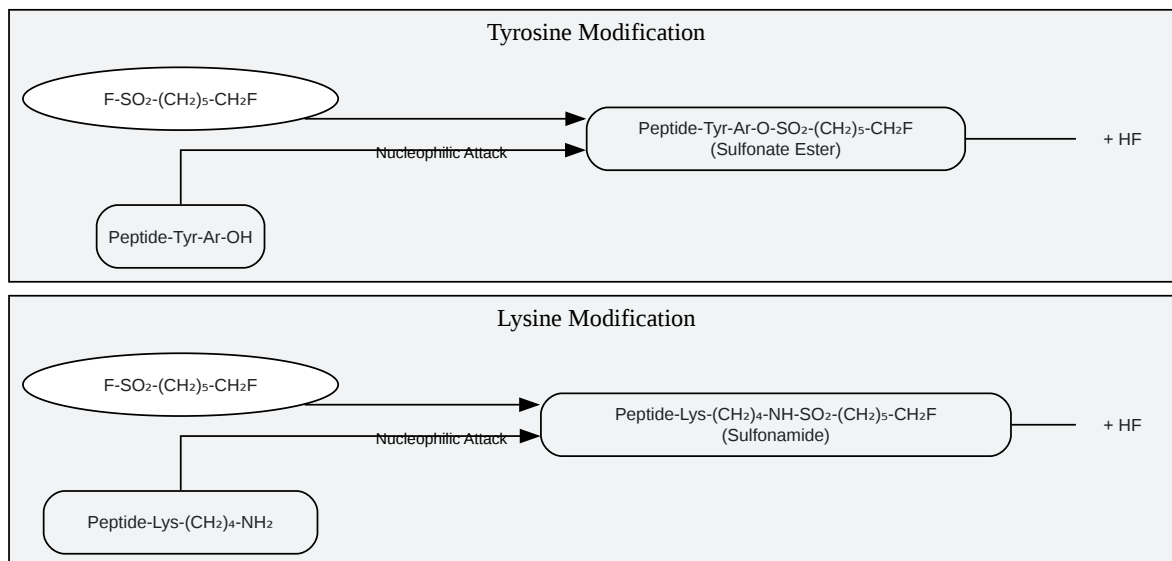
The Sulfonyl Fluoride "Warhead": A Marriage of Stability and Reactivity

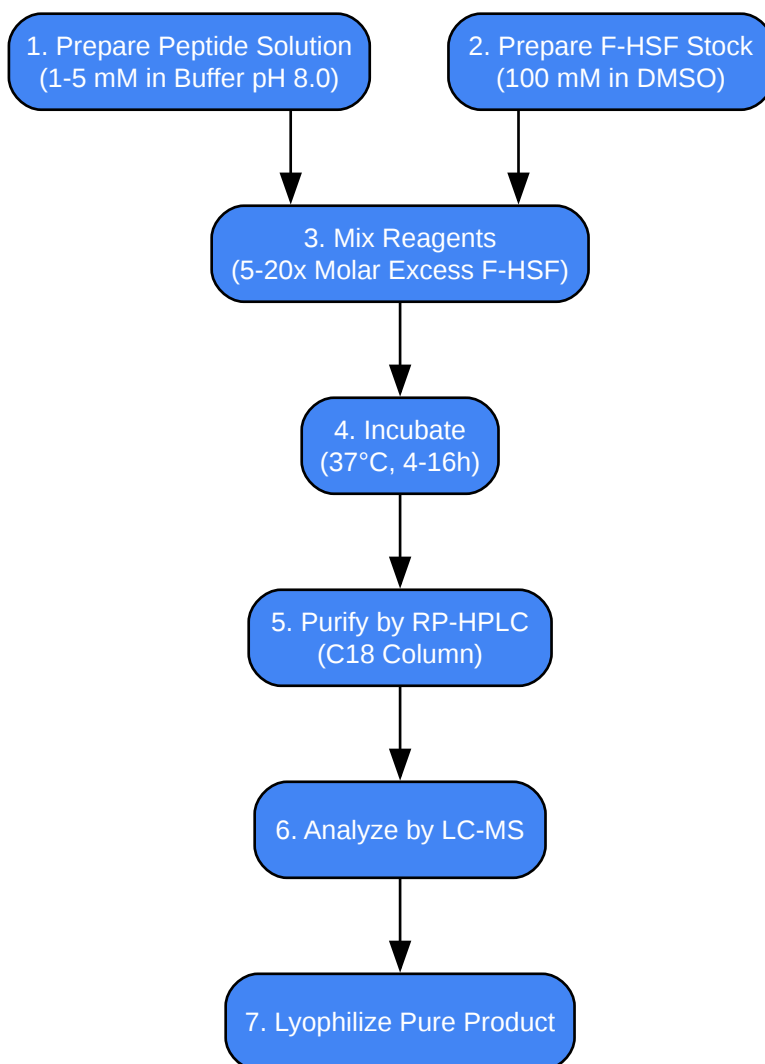
The sulfonyl fluoride ($-\text{SO}_2\text{F}$) moiety is a cornerstone of SuFEx click chemistry, a concept championed by Nobel laureate K. Barry Sharpless.[3][4] Unlike more reactive sulfonyl chlorides, sulfonyl fluorides exhibit remarkable stability in aqueous media and are resistant to hydrolysis and reduction, a critical feature for biocompatible reactions.[4][5] However, the highly electrophilic sulfur(VI) center remains poised to react efficiently with strong nucleophiles under mild conditions.[4] This tunable reactivity allows for precise covalent bond formation within complex biological environments. The 6-fluoro-hexanesulfonyl fluoride reagent combines this reactive warhead with a six-carbon aliphatic chain terminating in a stable fluorine atom, offering a dual-purpose tool: a covalent linker and a potential ^{19}F NMR probe.

Mechanism of Covalent Modification

The core reaction involves the nucleophilic attack by an electron-rich side chain of an amino acid residue on the electrophilic sulfur atom of the sulfonyl fluoride. This attack forms a stable sulfonamide (from lysine) or sulfonate ester (from tyrosine) bond, displacing the fluoride ion.[2] The reaction is highly favorable and, for practical purposes, irreversible under physiological conditions.

The selection of reaction conditions, particularly pH, is critical. A slightly basic environment (pH 7.5-8.5) facilitates the deprotonation of nucleophilic side chains—such as the ϵ -amino group of lysine ($\text{pK}_a \sim 10.5$) or the phenolic hydroxyl group of tyrosine ($\text{pK}_a \sim 10.1$)—thereby increasing their nucleophilicity and reaction rate.





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Sources

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- [3. Biocompatible SuFEx Click Chemistry: Thionyl Tetrafluoride \(SOF₄\) Derived Connective Hubs For Bioconjugation to DNA and Proteins - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [4. Chemoselective sulfonyl fluoride exchange \(SuFEx\)-induced macrocyclization of tyrosine-containing peptides in aqueous media - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. SuFEx: Sulfonyl Fluorides that Participate in the Next Click Reaction \[merckmillipore.com\]](#)
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